

quorum sensing signal molecules N-acylhomoserine lactones

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Compound Focus: N-Butanoyl-DL-homoserine lactone

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AHL Basics and Key Characteristics

AHLs are signaling molecules with a homoserine lactone ring and a variable acyl side chain (typically 4-18 carbons) [1]. This structure allows AHLs to facilitate bacterial communication and coordinate group behaviors.

The table below summarizes the fundamental characteristics of AHLs:

Characteristic	Description
Core Structure	Homoserine lactone ring + acyl side chain [1]
Role in QS	Type I auto-inducers; diffuse in environment; regulate gene expression based on population density [1]
Regulated Behaviors	Virulence factor production, biofilm formation, toxin secretion, motility, metabolism, iron uptake, and conjugation [1] [2]
Synthesis & Reception	Synthesized by LuxI-type synthases; detected by cytoplasmic LuxR-type receptor/transcription factors [1]
Quorum Quenching	Degradation of AHL signals via lactonases (hydrolyze lactone ring) or acylases (cleave amide bond) [1]

Quantitative Data on Specific AHL Molecules

Different AHLs, defined by their acyl chain length and substitutions, have distinct biological activities and are associated with specific bacterial species.

The table below summarizes several well-studied AHLs:

AHL Molecule	Full Name	Common Producing Bacteria	Key Functions & Impacts
3-oxo-C12-HSL	N-(3-oxododecanoyl)-L-homoserine lactone	<i>Pseudomonas aeruginosa</i> [1]	Key virulence regulator; modulates host immune responses; disrupts epithelial cell junctions [1]
C4-HSL	N-butyryl-homoserine lactone	<i>Pseudomonas aeruginosa</i> [1]	Regulates virulence factors in conjunction with 3-oxo-C12-HSL [1]
C6-HSL	N-hexanoyl-L-homoserine lactone	<i>Pantoea ananatis</i> , others in mixed consortia [3] [2]	Stimulates anammox bacterial activity; promotes nitrifying sludge adhesion; detected in sand fly gut bacteria [3] [2]
C8-HSL	N-octanoyl-L-homoserine lactone	<i>Sphaerotilus natans</i> , anammox consortia [4] [3]	Induces filamentous sludge bulking; stimulates anammox bacteria; enhances resistance of ammonia-oxidizing microbes [4] [3]

Experimental Protocols for AHL Detection and Analysis

Detection and Identification from Bacterial Cultures

This protocol is for detecting AHLs in bacterial supernatants and cell contents [2].

- Step 1: Sample Preparation.** Grow bacterial isolates in appropriate liquid medium. Centrifuge the culture to separate cells from supernatant. Extract AHLs from the supernatant using a suitable organic solvent (e.g., acidified ethyl acetate). For intracellular AHLs, first lyse the cell pellet, then perform the same solvent extraction [2].

- **Step 2: Thin-Layer Chromatography (TLC) Screening.** Spot the extracted samples and synthetic AHL standards (e.g., 3-oxo-C6-HSL) on a TLC plate. Develop the plate in a suitable mobile phase (e.g., methanol:water mix). After development, overlay the TLC plate with an agar lawn containing a biosensor strain (e.g., *Chromobacterium violaceum* or *Agrobacterium tumefaciens*). Incubate to allow AHLs to diffuse and induce a visible response (e.g., pigment production) in the biosensor, revealing migration patterns comparable to standards [2].
- **Step 3: Confirmatory Identification via LC-MS/MS.** For definitive identification, analyze samples using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MRM-MS/MS). Separate molecules by UHPLC. Use Mass Spectrometry in Multiple Reaction Monitoring (MRM) mode to detect specific parent and fragment ion masses of target AHLs, confirming identity with high sensitivity and specificity [2].

Investigating AHL Impact on Microbial Activity

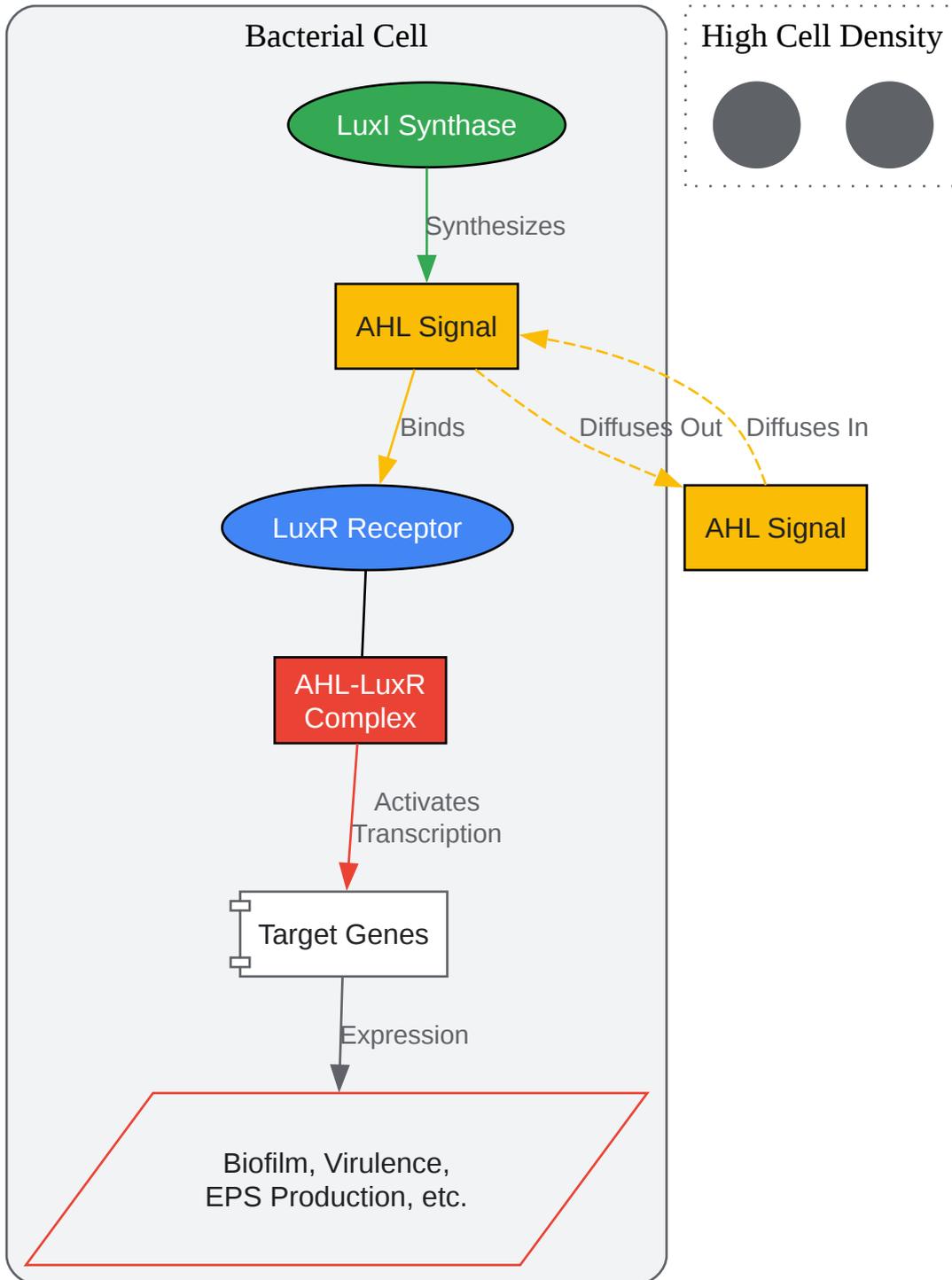
This method tests how exogenous AHLs affect microbial function under stress [3].

- **Step 1: Establish Bioassay System.** Set up laboratory-scale sequential batch reactors (SBRs) with activated sludge or a specific microbial consortium. Maintain parameters like Mixed Liquor Suspended Solids (MLSS), dissolved oxygen (DO), and temperature to mimic desired operational conditions [3].
- **Step 2: Apply Inhibitors and AHLs.** Introduce specific chemical inhibitors to create stress conditions for target microbes (e.g., 100 μM caffeic acid for ammonia-oxidizing archaea, 100 μM allylthiourea (ATU) for ammonia-oxidizing bacteria). To test AHL effects, add exogenous AHLs (e.g., 50 μM C6-HSL or C8-HSL) to experimental reactors, with controls receiving no AHLs [3].
- **Step 3: Monitor Metabolic Activity.** Track metabolic activity over time by measuring substrate removal (e.g., $\text{NH}_4^+\text{-N}$ concentration) and product formation (e.g., $\text{NO}_2^-\text{-N}$, $\text{NO}_3^-\text{-N}$). Calculate rates like the Ammonia Oxidation Rate (AOR) to quantify functional changes. Analyze the microbial community structure (e.g., via 16S rRNA gene sequencing) and AHL concentration (e.g., via LC-MS) to link function to microbial and molecular shifts [3].

AHL Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, created with Graphviz, illustrate the core AHL signaling mechanism and a standard experimental workflow.

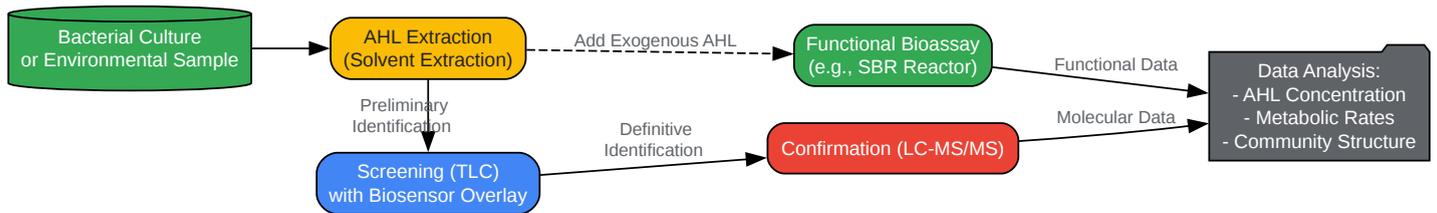
Diagram 1: Core AHL Quorum Sensing Pathway



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Core AHL quorum sensing mechanism with LuxI/LuxR components.

Diagram 2: Workflow for AHL Detection & Functional Analysis



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General workflow for AHL detection and functional analysis.

Research and Therapeutic Applications

AHL research is advancing knowledge and inspiring new therapies:

- **Targeting Virulence:** Instead of killing bacteria, disrupting AHL signaling (quorum quenching) can disable their virulence, reducing selective pressure for resistance [1].
- **Modulating the Gut Microbiome:** AHLs interact with host immune cells in the gut, influencing inflammation. Understanding this could lead to new treatments for Inflammatory Bowel Disease (IBD) by targeting QS molecules that thrive during dysbiosis [1].
- **Optimizing Bioprocesses:** In wastewater treatment, adding specific AHLs (C8-HSL) can induce beneficial structural changes (like filamentous growth), while quenching them can control problematic sludge bulking [4] [3].

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